

An In-depth Technical Guide to 5,7-Dimethylchroman-4-amine

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Compound of Interest

Compound Name: 5,7-Dimethylchroman-4-amine

Cat. No.: B15111801

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CAS Number: 191608-24-9 (for hydrochloride salt)

Introduction

5,7-Dimethylchroman-4-amine is a heterocyclic organic compound belonging to the chroman-4-amine class. The chroman scaffold is recognized as a "privileged structure" in medicinal chemistry due to its presence in a wide range of biologically active natural products and synthetic compounds. Derivatives of chroman-4-amine have garnered significant interest for their potential therapeutic applications, particularly in the area of neurodegenerative diseases. This technical guide provides a comprehensive overview of **5,7-Dimethylchroman-4-amine**, including its chemical properties, a plausible synthetic route, and potential biological activities based on structure-activity relationship (SAR) studies of related analogues.

Chemical and Physical Properties

While specific experimental data for **5,7-Dimethylchroman-4-amine** is not readily available in the public domain, its properties can be predicted based on its structure and data from similar compounds.

Property	Value	Source
CAS Number	191608-24-9 (HCl salt)	Chemical Supplier Databases
Molecular Formula	C ₁₁ H ₁₅ NO	Calculated
Molecular Weight	177.24 g/mol	Calculated
Appearance	Likely a solid at room temperature	Inferred from related compounds
Solubility	Expected to be soluble in organic solvents like methanol, ethanol, and DMSO. The hydrochloride salt should exhibit solubility in water.	General chemical principles

Synthesis Methodology

A specific, detailed experimental protocol for the synthesis of **5,7-Dimethylchroman-4-amine** is not explicitly described in the reviewed literature. However, a plausible synthetic route can be devised based on established methods for the synthesis of substituted chroman-4-ones and their subsequent conversion to chroman-4-amines. A likely approach involves the initial synthesis of 5,7-dimethylchroman-4-one, followed by reductive amination.

Proposed Synthesis of 5,7-Dimethylchroman-4-one

The synthesis of the chroman-4-one intermediate can be achieved via a base-mediated aldol condensation followed by an intramolecular oxa-Michael addition. This method is a common and efficient route for preparing various substituted chroman-4-ones.^[1]

Experimental Protocol (Hypothetical):

- Reaction Setup:** To a solution of 3,5-dimethylphenol in a suitable solvent (e.g., ethanol or a mixture of ethanol and water) in a microwave-transparent vessel, add an appropriate α,β -unsaturated aldehyde or its equivalent.
- Base Addition:** Add a suitable base, such as piperidine or pyrrolidine, to catalyze the reaction.

- **Microwave Irradiation:** Seal the vessel and heat the reaction mixture using microwave irradiation to a temperature between 100-150 °C for a specified time (typically 30-60 minutes).
- **Work-up and Purification:** After cooling, the reaction mixture is concentrated under reduced pressure. The residue is then purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield 5,7-dimethylchroman-4-one.

Reductive Amination to 5,7-Dimethylchroman-4-amine

The conversion of the chroman-4-one to the corresponding primary amine can be achieved through reductive amination.

Experimental Protocol (Hypothetical):

- **Formation of Oxime:** The 5,7-dimethylchroman-4-one is reacted with hydroxylamine hydrochloride in the presence of a base (e.g., sodium acetate) in a solvent like ethanol. The mixture is heated to reflux for several hours to form the corresponding oxime.
- **Reduction of Oxime:** The purified oxime is then reduced to the primary amine. A common method for this transformation is the use of a reducing agent such as lithium aluminum hydride (LiAlH_4) in an anhydrous solvent like tetrahydrofuran (THF) or diethyl ether. Alternatively, catalytic hydrogenation using a catalyst like palladium on carbon (Pd/C) or Raney nickel under a hydrogen atmosphere can be employed.
- **Work-up and Purification:** The reaction is carefully quenched, and the product is extracted with an organic solvent. The organic layer is washed, dried, and concentrated. The crude amine can be purified by column chromatography or by formation of its hydrochloride salt, which can be recrystallized.

Caption: Proposed synthesis workflow for **5,7-Dimethylchroman-4-amine**.

Potential Biological Activities and Mechanism of Action

While specific biological data for **5,7-Dimethylchroman-4-amine** is not available, the broader class of chroman-4-amines has been investigated for various therapeutic applications, particularly in the context of neurodegenerative diseases like Alzheimer's disease.

Inhibition of Cholinesterases and Monoamine Oxidases

Several studies on chiral chroman amine analogues have demonstrated their potential as inhibitors of butyrylcholinesterase (BuChE) and monoamine oxidases (MAO-A and MAO-B). The inhibition of these enzymes is a key therapeutic strategy for managing the symptoms of Alzheimer's disease. It is plausible that **5,7-Dimethylchroman-4-amine** could exhibit similar inhibitory activities.

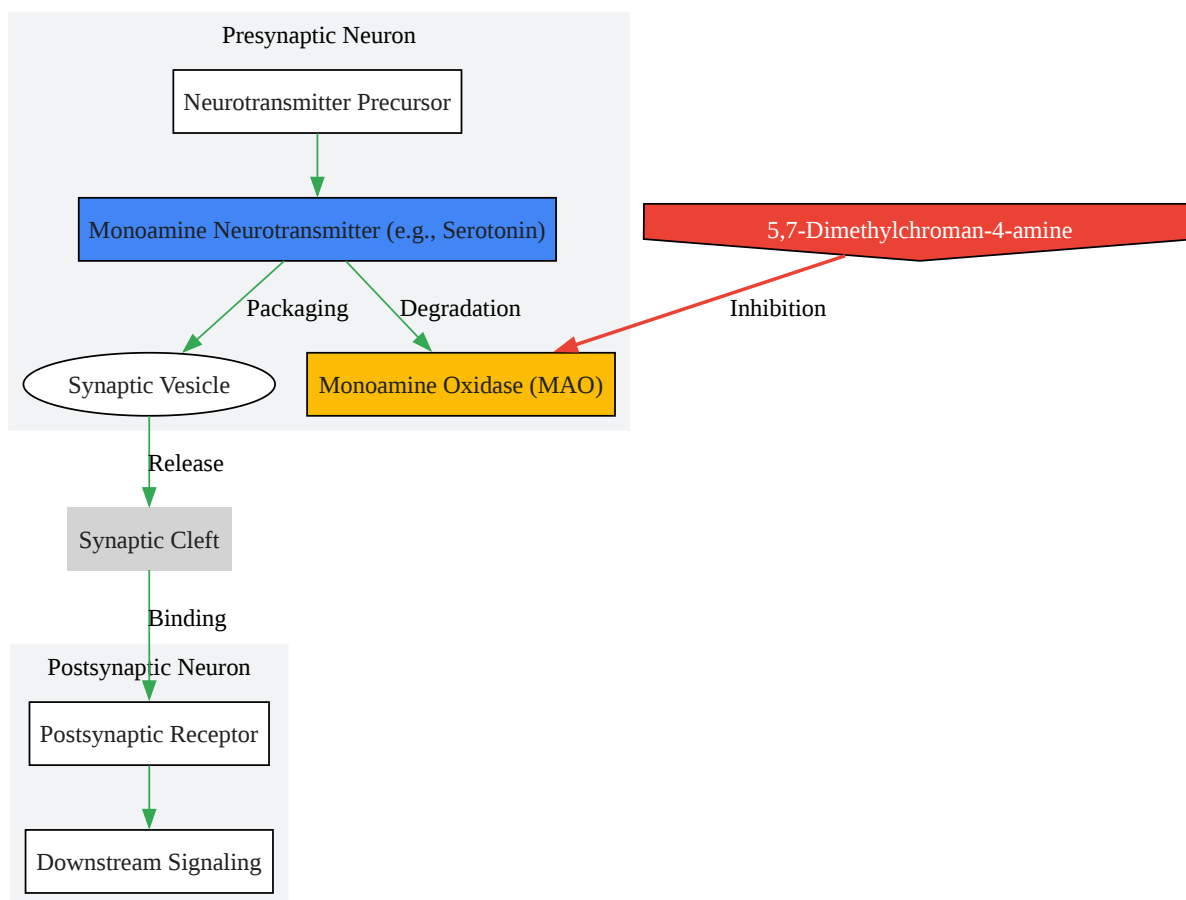
Structure-Activity Relationship (SAR) Insights

SAR studies on related chroman-4-one and chroman-4-amine derivatives have provided some general insights:

- **Substitution on the Aromatic Ring:** The nature and position of substituents on the benzene ring of the chroman scaffold significantly influence biological activity. Electron-withdrawing groups at positions 6 and 8 have been shown to be favorable for SIRT2 inhibition in chroman-4-one derivatives.^[1] The methyl groups at positions 5 and 7 in the target compound would likely modulate its lipophilicity and interaction with biological targets.
- **Chirality at C4:** The stereochemistry at the C4 position, where the amine group is attached, is often crucial for biological activity. Different enantiomers can exhibit distinct potencies and selectivities for their targets.

Hypothetical Signaling Pathway Modulation

Given the potential for chroman-4-amines to inhibit MAO enzymes, a hypothetical mechanism of action could involve the modulation of neurotransmitter levels in the brain. MAO enzymes are responsible for the degradation of monoamine neurotransmitters such as serotonin, dopamine, and norepinephrine. Inhibition of MAO would lead to an increase in the synaptic levels of these neurotransmitters, which may have antidepressant and neuroprotective effects.



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Caption: Hypothetical modulation of monoamine neurotransmission by **5,7-Dimethylchroman-4-amine**.

Future Directions

The information available on **5,7-Dimethylchroman-4-amine** is limited, presenting several opportunities for future research.

- **Definitive Synthesis and Characterization:** A detailed and optimized synthesis protocol needs to be established and the compound fully characterized using modern analytical techniques (NMR, MS, etc.).
- **Biological Screening:** The compound should be screened against a panel of relevant biological targets, including cholinesterases and monoamine oxidases, to determine its activity profile.
- **In-depth Mechanistic Studies:** Should promising activity be identified, further studies to elucidate the precise mechanism of action, including the identification of direct binding partners and effects on downstream signaling pathways, would be warranted.
- **Pharmacokinetic Profiling:** Evaluation of the compound's absorption, distribution, metabolism, and excretion (ADME) properties will be crucial for assessing its drug-like potential.

Conclusion

5,7-Dimethylchroman-4-amine represents an interesting, yet underexplored, member of the chroman-4-amine family. Based on the known biological activities of related compounds, it holds potential as a lead structure for the development of new therapeutic agents, particularly for neurodegenerative disorders. Further experimental investigation is required to fully elucidate its chemical and biological properties and to validate its therapeutic potential.

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References

- 1. Synthesis and Evaluation of Substituted Chroman-4-one and Chromone Derivatives as Sirtuin 2-Selective Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]

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